

Physicochemical Properties of 4-Bromo-3,5-dimethylaniline

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Compound of Interest

Compound Name: 4-Bromo-3,5-dimethylaniline

Cat. No.: B1281281

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This technical summary outlines the core molecular properties of the compound **4-Bromo-3,5-dimethylaniline**, a chemical intermediate often utilized in the synthesis of dyes, pigments, and pharmaceuticals.

Molecular Formula and Weight

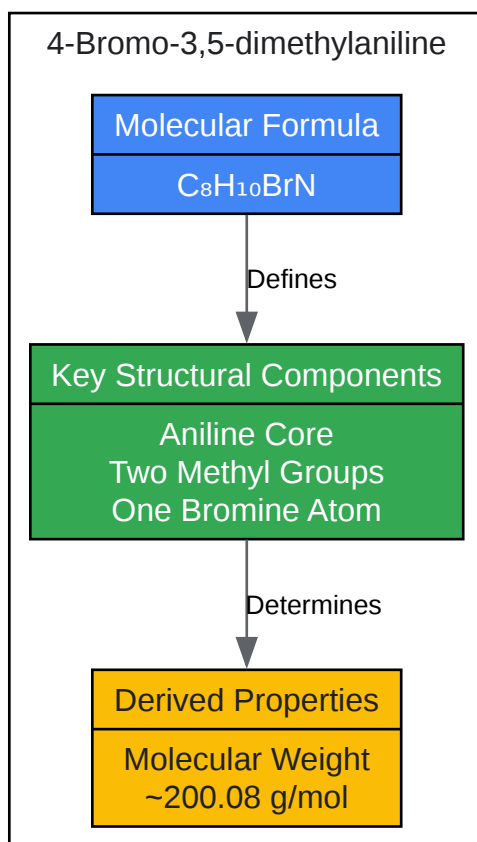
The fundamental chemical identity of **4-Bromo-3,5-dimethylaniline** is defined by its molecular formula and weight. These values are crucial for stoichiometric calculations in chemical reactions and for the characterization of the compound. The empirical formula is C₈H₁₀BrN.^[1]^[2]^[3] The calculated molecular weight is approximately 200.08 g/mol.^[2]^[3]^[4]

A detailed breakdown of its molecular properties is presented in the table below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ BrN	^[1] ^[2]
Molecular Weight	200.08 g/mol	^[2] ^[3] ^[4]
CAS Number	59557-90-3	^[1] ^[2] ^[3]
Physical Form	Solid	^[1]
Melting Point	73-74°C	
Boiling Point	261°C	^[5]

Structural Information

To visualize the relationship between the molecular formula and the compound's structure, a simple logical diagram is provided below.



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Caption: Logical relationship between formula, structure, and properties.

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